

An Overview of 3-Ethynylpiperidin-3-ol: Chemical Identity and Characteristics

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Compound of Interest

Compound Name: 3-Ethynylpiperidin-3-ol

Cat. No.: B15299197

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This document provides a concise summary of the fundamental chemical information for **3-Ethynylpiperidin-3-ol**, a heterocyclic organic compound. Due to the limited availability of comprehensive public data, this guide focuses on its chemical identifiers and basic properties.

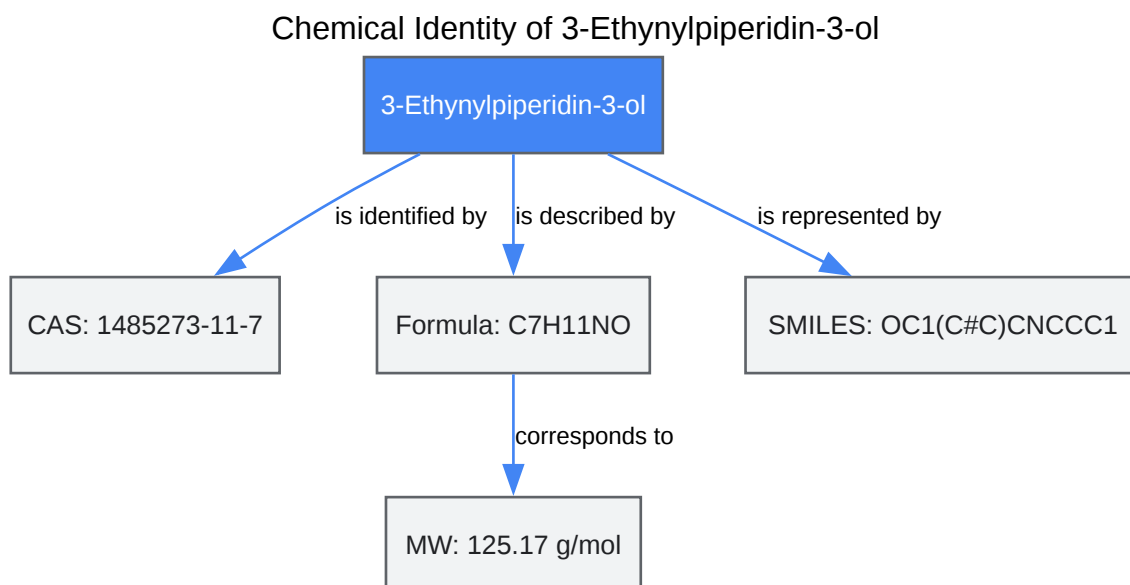
Core Chemical Data

The foundational information for **3-Ethynylpiperidin-3-ol** is its unique Chemical Abstracts Service (CAS) number and its molecular formula, which are crucial for identification and sourcing in a research and development context.

Identifier	Value
CAS Number	1485273-11-7[1]
Molecular Formula	C7H11NO[1]
Molecular Weight	125.17 g/mol [1]
SMILES Code	OC1(C#C)CNCCC1[1]

While in-depth experimental protocols, biological activity, and signaling pathway involvement for **3-Ethynylpiperidin-3-ol** are not extensively documented in publicly accessible literature,

the following diagram illustrates the fundamental relationship between its nomenclature and core chemical identifiers.



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Core Identifiers of **3-Ethynylpiperidin-3-ol**

Further research and experimental investigation are necessary to elucidate the synthesis pathways, pharmacological profile, and potential therapeutic applications of **3-Ethynylpiperidin-3-ol**. Currently, detailed experimental methodologies and comprehensive biological data are not readily available in the public domain. Researchers interested in this compound would likely need to undertake novel studies to characterize its properties and potential uses.

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References

- 1. 1485273-11-7|3-Ethynylpiperidin-3-ol|BLD Pharm [bldpharm.com]

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